

An In-depth Technical Guide to Sodium Hexanitrocobaltate(III): Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Sodium hexanitrocobaltate(III)

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Abstract

Sodium hexanitrocobaltate(III), with the chemical formula $\text{Na}_3[\text{Co}(\text{NO}_2)_6]$, is an inorganic coordination compound of significant interest in analytical chemistry. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed protocols for its synthesis, and its primary application in the qualitative and quantitative determination of potassium ions. The information is presented to be a valuable resource for researchers and professionals in various scientific fields.

Properties of Sodium Hexanitrocobaltate(III)

Sodium hexanitrocobaltate(III) is a yellow, crystalline solid.^[1] It is composed of a central cobalt(III) ion octahedrally coordinated to six nitrite ligands, and three sodium ions as counterions.

Physical and Chemical Properties

A summary of the key quantitative properties of **Sodium hexanitrocobaltate(III)** is presented in Table 1.

Property	Value	Reference(s)
Chemical Formula	$\text{Na}_3[\text{Co}(\text{NO}_2)_6]$	[1]
Molar Mass	403.933 g/mol	[1]
Appearance	Yellow to brownish-yellow crystalline powder	[2]
Density	2.565 g/cm ³	[1]
Melting Point	Decomposes at 220 °C	[3]
Solubility in Water	Soluble	[1]
UV-Vis Absorption Maximum	228 nm	[4]

Table 1: Quantitative Properties of **Sodium hexanitrocobaltate(III)**

Structural Information

The anion, $[\text{Co}(\text{NO}_2)_6]^{3-}$, possesses an octahedral geometry with the six nitrite ligands bound to the central cobalt atom.

Reactivity and Stability

Sodium hexanitrocobaltate(III) is stable under normal laboratory conditions.[3] It is a strong oxidizing agent and can react violently with reducing agents and combustible materials.[3] The compound is known to decompose upon heating.[3]

Experimental Protocols

Synthesis of Sodium Hexanitrocobaltate(III)

This protocol outlines the laboratory synthesis of **Sodium hexanitrocobaltate(III)** from cobalt(II) nitrate and sodium nitrite.

Materials:

- Cobalt(II) nitrate hexahydrate ($\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)

- Sodium nitrite (NaNO_2) (potassium-free)
- 50% Acetic acid (CH_3COOH)
- 95% Ethanol ($\text{C}_2\text{H}_5\text{OH}$)
- Distilled water
- Beakers
- Hotplate
- Stirring rod
- Filter flask and paper
- Ice bath

Procedure:

- Dissolve 12.01 grams of pure, potassium-free sodium nitrite in 12 ml of cold water in a 100 ml beaker. Heat the mixture gently on a hotplate until all the solid has dissolved.[5]
- Cool the resulting solution to 50 °C.[5]
- In a separate container, dissolve 4.07 grams of cobalt(II) nitrate hexahydrate in the cooled sodium nitrite solution.[5]
- While continuously stirring, add 4 ml of 50% acetic acid dropwise to the solution. A color change to yellow and a thicker consistency should be observed.[5]
- Transfer the solution to a filter flask and draw a steady stream of air through the solution for approximately 20 minutes to remove dissolved nitrogen oxides.[5]
- Place the solution in an ice bath and slowly add 20 ml of 95% ethanol while stirring to induce crystallization.[5]
- Allow the mixture to stand in the ice bath for 20 minutes to ensure complete crystallization.[5]

- Filter the resulting yellow precipitate using a Büchner funnel and wash the crystals three times with 10 ml portions of 95% ethanol.[5]
- Dry the collected crystals to obtain the final product.



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Caption: Workflow for the synthesis of **Sodium hexanitrocobaltate(III)**.

Qualitative and Quantitative Determination of Potassium Ions

This protocol describes the use of **Sodium hexanitrocobaltate(III)** for the detection and estimation of potassium ions in a sample. The reaction forms an insoluble yellow precipitate of potassium **sodium hexanitrocobaltate(III)** ($K_2Na[Co(NO_2)_6]$).[1]

Materials:

- **Sodium hexanitrocobaltate(III)** reagent solution
- Sample solution containing potassium ions
- Test tubes
- Centrifuge (for quantitative analysis)
- Drying oven (for quantitative analysis)

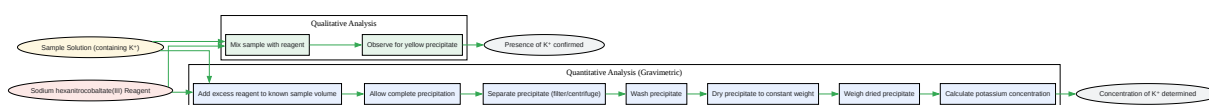
- Analytical balance (for quantitative analysis)

Procedure for Qualitative Analysis:

- To a small volume of the sample solution in a test tube, add a few drops of the **Sodium hexanitrocobaltate(III)** reagent solution.
- The formation of a yellow precipitate indicates the presence of potassium ions.

Procedure for Quantitative Analysis (Gravimetric Method):

- To a known volume of the sample solution, add an excess of the **Sodium hexanitrocobaltate(III)** reagent solution to ensure complete precipitation of potassium.
- Allow the mixture to stand for a sufficient time to ensure complete precipitation.
- Separate the precipitate by filtration or centrifugation.
- Wash the precipitate with a suitable solvent (e.g., dilute acetic acid, followed by ethanol) to remove any soluble impurities.
- Dry the precipitate to a constant weight in a drying oven at an appropriate temperature.
- Weigh the dried precipitate ($K_2Na[Co(NO_2)_6]$) and calculate the amount of potassium in the original sample based on the stoichiometry of the precipitate.



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Caption: Workflow for the determination of potassium ions.

Applications

The primary application of **Sodium hexanitrocobaltate(III)** is as a selective precipitating agent for potassium and ammonium ions.[1] This property is utilized in:

- Qualitative Inorganic Analysis: For the rapid identification of potassium in unknown samples. [5]
- Quantitative Chemical Analysis: For the gravimetric or colorimetric determination of potassium concentrations in various samples.
- Geochemical Analysis: To distinguish between alkali feldspars and plagioclase feldspars in thin sections.[1]
- Organic Synthesis: It can also be used as a nitrosating agent in certain organic reactions.

Safety and Handling

Sodium hexanitrocobaltate(III) is a strong oxidizer and should be handled with care.[3] It may cause fire in contact with combustible materials.[3] It is also suspected of causing cancer and may cause allergic skin or respiratory reactions.[3] Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion

Sodium hexanitrocobaltate(III) remains a valuable reagent in analytical chemistry due to its specific reactivity with potassium ions. This guide has provided a detailed overview of its properties, synthesis, and analytical applications. The provided protocols and data are intended to assist researchers and scientists in their laboratory work involving this compound.

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